

# Application Notes and Protocols: Preparation of GSK2850163 Stock Solution in DMSO

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## Compound of Interest

Compound Name: GSK2850163

Cat. No.: B15606289

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **GSK2850163** is a potent and selective inhibitor of Inositol-requiring enzyme-1 alpha (IRE1 $\alpha$ ), a key sensor in the Unfolded Protein Response (UPR).<sup>[1][2][3]</sup> It effectively inhibits both the kinase and endoribonuclease (RNase) activities of IRE1 $\alpha$ , making it a critical tool for studying ER stress signaling pathways and for potential therapeutic development.<sup>[1][2][3]</sup> Proper preparation of stock solutions is crucial for obtaining accurate, reproducible experimental results. This document provides detailed protocols for preparing, storing, and using **GSK2850163** solutions in Dimethyl Sulfoxide (DMSO).

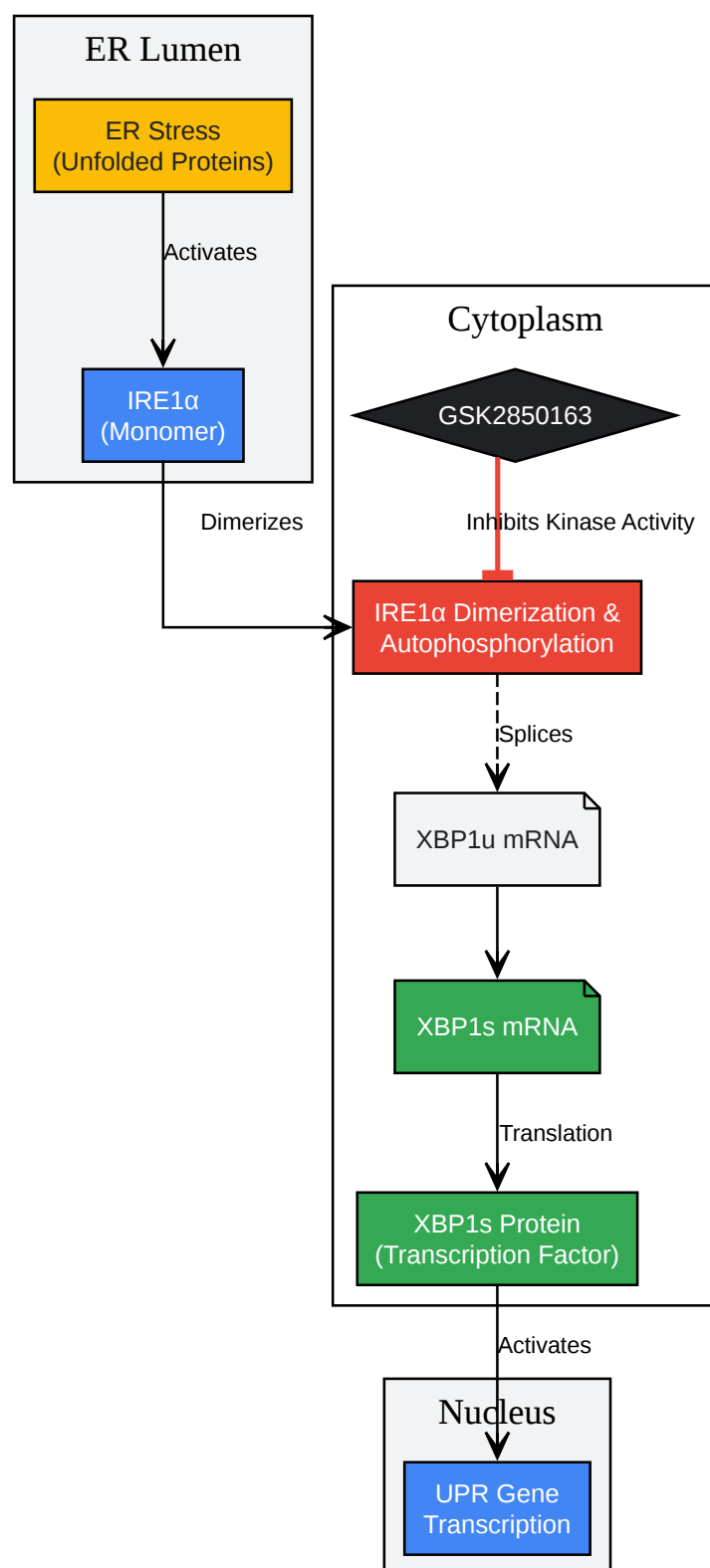
## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **GSK2850163**.

Property	Value	Citations
Molecular Weight	446.41 g/mol	[1][3][4]
Chemical Formula	C <sub>24</sub> H <sub>29</sub> Cl <sub>2</sub> N <sub>3</sub> O	[1][3]
Appearance	Solid Powder or Oil	[1][2]
Purity	≥98%	[3]
Solubility in DMSO	Up to 67.5 mg/mL (151.21 mM); 10 mM is a common stock concentration.	[1][2]
Storage (Solid Form)	-20°C for up to 3 years; 4°C for up to 2 years.	[1]
Storage (DMSO Solution)	-80°C for up to 6 months; -20°C for up to 1 month.	[1][2]

## Signaling Pathway and Mechanism of Action

Under conditions of Endoplasmic Reticulum (ER) stress, unfolded proteins accumulate, causing the dissociation of BiP from the luminal domain of IRE1α. This leads to IRE1α dimerization and trans-autophosphorylation, which activates its RNase domain.[5][6] The activated RNase excises a 26-nucleotide intron from the X-box binding protein 1 (XBP1) mRNA.[5] The resulting spliced mRNA is translated into XBP1s, a potent transcription factor that upregulates genes to restore ER homeostasis. **GSK2850163** inhibits the IRE1α kinase activity, preventing its activation and subsequent splicing of XBP1 mRNA.[5][7]



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**Caption:** Mechanism of action for **GSK2850163** in the IRE1α signaling pathway.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro experiments.

Materials:

- **GSK2850163** (MW: 446.41 g/mol )
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Sterile pipette and tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)

Procedure:

- Calculation: Determine the mass of **GSK2850163** required. To make 1 mL of a 10 mM stock solution:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 446.41 \text{ g/mol} \times 1000 \text{ mg/g}$
  - $\text{Mass} = 4.46 \text{ mg}$
- Weighing: Carefully weigh out 4.46 mg of **GSK2850163** powder on a calibrated balance and transfer it to a sterile tube.
- Dissolution:

- Add 1 mL of high-quality, anhydrous DMSO to the tube containing the **GSK2850163** powder.[\[1\]](#)
- Cap the tube securely and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. A clear solution should be observed.
- If the compound does not dissolve easily, brief sonication in a water bath can be used to facilitate dissolution.[\[1\]](#)
- Storage and Handling:
  - Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.[\[8\]](#)
  - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[1\]](#)[\[2\]](#)
  - For short-term storage (up to 1 month), store at -20°C.[\[1\]](#)[\[2\]](#)

## Protocol 2: Preparation of Working Solutions for In Vitro Assays

DMSO can be toxic to cells at high concentrations. Therefore, the final concentration of DMSO in the cell culture medium should be kept low, typically  $\leq 0.1\%$ .[\[7\]](#) This requires serial dilution of the high-concentration stock.

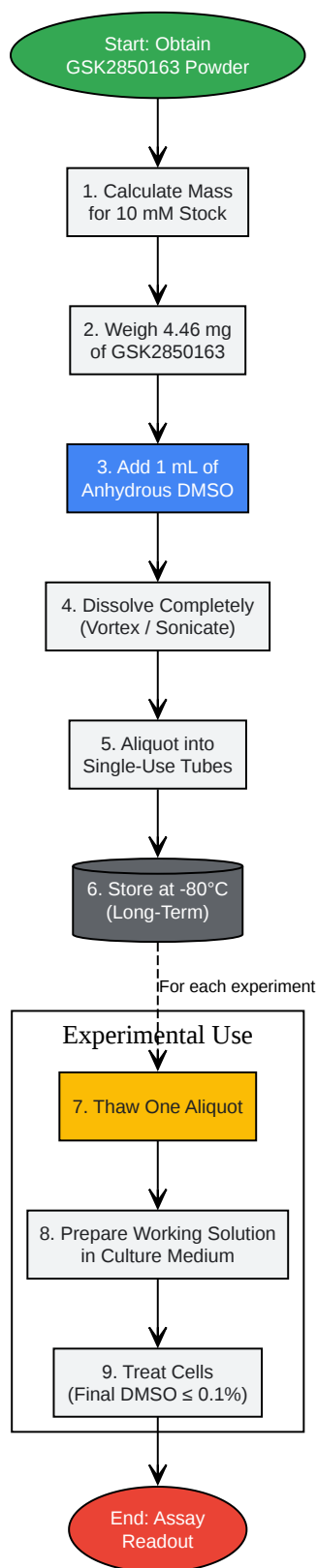
Example: Preparing a 10  $\mu\text{M}$  working solution for cell treatment.

- Thaw Stock: Thaw a single aliquot of the 10 mM **GSK2850163** stock solution at room temperature.
- Intermediate Dilution: Prepare an intermediate dilution of the stock solution in sterile cell culture medium.
  - To make a 100  $\mu\text{M}$  intermediate solution, perform a 1:100 dilution of the 10 mM stock.
  - Pipette 990  $\mu\text{L}$  of cell culture medium into a sterile tube.
  - Add 10  $\mu\text{L}$  of the 10 mM stock solution to the medium and mix well.

- Final Dilution: Add the intermediate solution to the cells in your culture plate to achieve the final desired concentration.
  - To achieve a final concentration of 10  $\mu\text{M}$  in a well containing 1 mL of medium, add 100  $\mu\text{L}$  of the 100  $\mu\text{M}$  intermediate solution to 900  $\mu\text{L}$  of medium in the well.
  - Important: Remember to include a vehicle control in your experiment, which contains the same final concentration of DMSO (e.g., 0.1%) but no **GSK2850163**.[\[8\]](#)

## Experimental Workflow Diagram

The following diagram illustrates the general workflow from powder to final application in a cell-based assay.



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